

Application Note: Scalable Synthesis of (1-Propyl-1H-pyrazol-5-yl)methanol

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Compound of Interest

Compound Name: (1-Propyl-1H-pyrazol-5-yl)methanol

CAS No.: 1007517-79-4

Cat. No.: B3039301

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Executive Summary

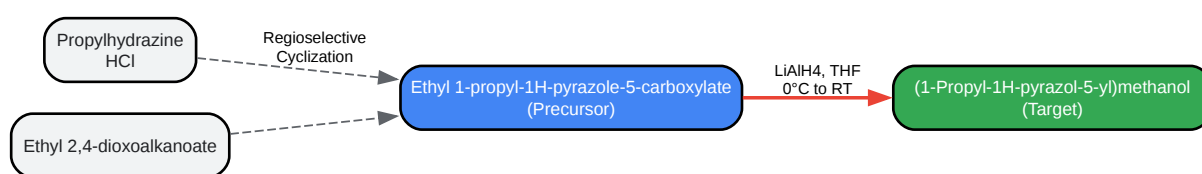
The synthesis of **(1-Propyl-1H-pyrazol-5-yl)methanol** is a critical transformation in the development of pyrazole-based kinase inhibitors and agrochemicals. While the reduction of esters to alcohols is a standard organic transformation, pyrazole substrates present unique challenges:

- **Regiochemical Purity:** The starting ester (ethyl 1-propyl-1H-pyrazole-5-carboxylate) is often contaminated with the thermodynamically stable 1,3-isomer.
- **Aluminum Coordination:** The nitrogens in the pyrazole ring can coordinate with aluminum species during LiAlH_4 reduction, leading to intractable emulsions during aqueous workup.
- **Solubility Profiles:** The propyl chain increases lipophilicity compared to methyl analogs, altering extraction solvent requirements.

This guide provides a robust, self-validating protocol optimized for minimizing aluminum emulsion formation and ensuring high yield.

Retrosynthetic Analysis & Pathway

The target alcohol is accessed via the hydride reduction of the corresponding ethyl ester.^{[1][2]}
[3] The critical quality attribute (CQA) of the final product is heavily dependent on the regiopurity of the starting material.



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Figure 1: Retrosynthetic pathway. The reduction step (red arrow) is the focus of this protocol.

Critical Reagent Selection

Reagent	Role	Selection Rationale
LiAlH ₄ (LAH)	Reducing Agent	Mandatory. NaBH ₄ is generally too mild for esters without additives (e.g., LiCl). DIBAL-H requires -78°C and strictly controlled stoichiometry to avoid aldehyde arrest. LAH ensures complete reduction to the alcohol.
THF (Anhydrous)	Solvent	High solubility for LAH and the pyrazole ester. Diethyl ether is a viable alternative but poses higher flammability risks and lower boiling point limits.
Rochelle's Salt	Workup Agent	Critical. Potassium sodium tartrate breaks down Aluminum-Nitrogen coordination complexes, preventing the "gray sludge" emulsion typical of heterocyclic reductions.
Na ₂ SO ₄	Drying Agent	Preferred over MgSO ₄ for amine-containing compounds to minimize Lewis acid coordination losses.

Detailed Experimental Protocol

Pre-Reaction Preparation

- Glassware: Oven-dried (120°C) 2-neck round bottom flask (RBF), addition funnel, and reflux condenser.
- Atmosphere: The reaction must be performed under a positive pressure of dry Nitrogen or Argon.

- Safety Note: LiAlH_4 reacts violently with water.^[1] Ensure all syringes and solvents are rigorously dry.

Step-by-Step Procedure

Scale: Based on 10.0 mmol of ester (~1.96 g).

- Reagent Setup:
 - Charge the RBF with LiAlH_4 (15.0 mmol, 1.5 eq, 0.57 g).
 - Note: Using pellets is safer than powder; crush gently if needed.
 - Add anhydrous THF (20 mL) and cool the suspension to 0°C using an ice/water bath. Stir for 10 min.
- Substrate Addition:
 - Dissolve ethyl 1-propyl-1H-pyrazole-5-carboxylate (10.0 mmol) in anhydrous THF (10 mL).
 - Transfer this solution to the addition funnel.
 - Dropwise Addition: Add the ester solution to the LAH suspension over 15–20 minutes.
 - Observation: Gas evolution () will occur. Control rate to prevent foaming.
- Reaction Phase:
 - Once addition is complete, remove the ice bath and allow to warm to Room Temperature (RT).
 - Stir at RT for 1 hour.
 - TLC Check: (Eluent: 50% EtOAc/Hexanes). The ester () should disappear; the alcohol ()

) will appear.

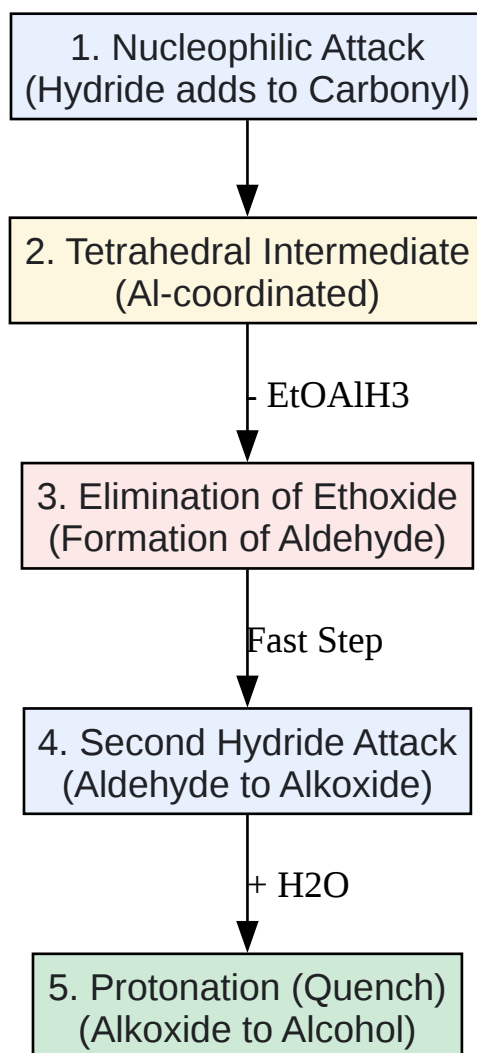
- Optional: If starting material remains, heat to mild reflux (65°C) for 30 minutes.
- The "Fieser" Quench (Modified for Heterocycles):
 - Cool the reaction mixture back to 0°C.
 - Caution: This step is exothermic.
 - Add water (0.6 mL) dropwise. (Formula:
g LAH
mL water).
 - Add 15% NaOH solution (0.6 mL) dropwise. (
g LAH
mL NaOH).
 - Add water (1.8 mL) dropwise. (
g LAH
mL water).
 - Result: A granular white precipitate (
) should form, leaving a clear supernatant.
- Workup & Isolation:
 - Add MgSO₄ directly to the quenched mixture and stir for 15 minutes.
 - Filter the mixture through a pad of Celite. Wash the filter cake copiously with THF (2 x 20 mL).
 - Concentrate the filtrate under reduced pressure to yield the crude oil.

Purification

- Method: Flash Column Chromatography.
- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Gradient 0%
5% Methanol in Dichloromethane (DCM).
- Yield Expectation: 85–95%.

Mechanism & Troubleshooting

The reduction proceeds via a hydride transfer mechanism.^{[3][4]} The pyrazole nitrogen's lone pair can complicate the collapse of the tetrahedral intermediate, occasionally requiring higher temperatures or longer times than simple aliphatic esters.



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Figure 2: Step-wise reduction mechanism.

Troubleshooting Table

Issue	Diagnosis	Corrective Action
Low Yield	Incomplete reduction or product lost in aqueous phase.	1. Ensure THF is anhydrous.2. Use continuous extraction (DCM) if product is water-soluble.3. Increase LAH to 2.0 eq.
Emulsion	"Gray sludge" during quench; layers won't separate.	Do not shake vigorously. Add saturated Rochelle's salt solution and stir overnight. The tartrate will chelate aluminum, clearing the layers.
Impurity	Product contains 1,3-isomer (1-propyl-1H-pyrazol-3-yl)methanol.	The issue is the starting material. You cannot separate isomers easily at the alcohol stage. Regioselectivity must be fixed during ester synthesis (use non-polar solvents for cyclization).

Safety & Handling (E-E-A-T)

- Lithium Aluminum Hydride: Pyrophoric solid. Class 4.3 (Water Reactive). Store under Argon. In case of fire, use Class D extinguisher or dry sand. NEVER use water.
- Pyrazole Derivatives: Many pyrazoles are biologically active (e.g., kinase inhibitors). Handle as potential irritants/sensitizers. Wear nitrile gloves and work in a fume hood.
- Waste Disposal: Quenched aluminum salts must be disposed of as solid hazardous waste. Aqueous layers from extraction may contain hydrazine residues if the precursor was impure; treat with bleach (hypochlorite) before disposal if hydrazine presence is suspected.

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